

Physical and chemical properties of benzenesulfonic anhydride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzenesulfonic Anhydride

Cat. No.: B1280428

[Get Quote](#)

Benzenesulfonic Anhydride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **benzenesulfonic anhydride**. It is intended to be a valuable resource for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document summarizes key quantitative data, details experimental protocols, and illustrates important reaction pathways.

Physical Properties

Benzenesulfonic anhydride is a white to light yellow crystalline solid that is highly reactive and sensitive to moisture.^{[1][2]} It is a potent electrophile and dehydrating agent, making it a valuable reagent in organic synthesis.^[2] A summary of its key physical properties is presented in Table 1.

Table 1: Physical Properties of **Benzenesulfonic Anhydride**

Property	Value	Reference(s)
Molecular Formula	C ₁₂ H ₁₀ O ₅ S ₂	[1][3]
Molecular Weight	298.33 g/mol	[1][3]
Melting Point	73 - 90 °C	[2]
Boiling Point	463.7 ± 28.0 °C at 760 mmHg	[4]
Density	1.4 ± 0.1 g/cm ³	[4]
Vapor Pressure	0.0 ± 1.1 mmHg at 25°C	[4]
Exact Mass	297.996948 u	[1]
Appearance	White to light yellow to light orange powder	[2]

Solubility:

Benzenesulfonic anhydride is soluble in various organic solvents, including diethyl ether, chloroform, and chlorobenzene.[2] However, specific quantitative solubility data for these solvents is not readily available in the reviewed literature. It is insoluble in water, with which it reacts.[5]

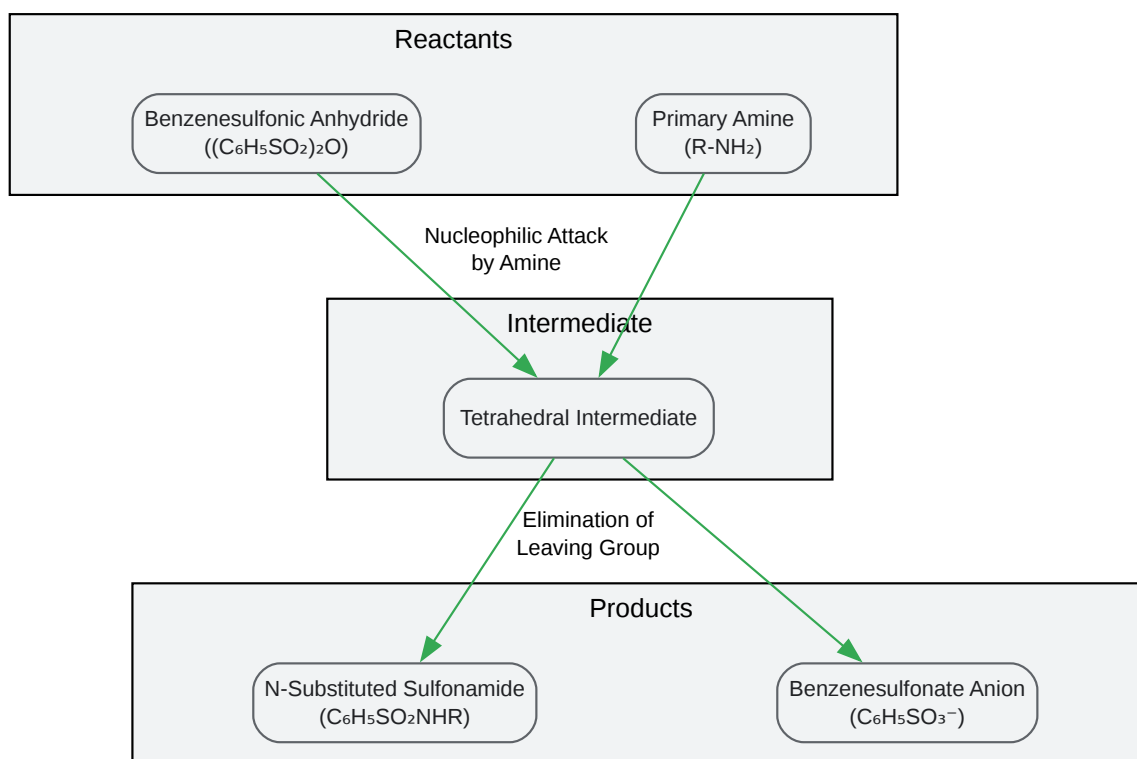
Chemical Properties and Reactivity

Benzenesulfonic anhydride is a highly reactive compound due to the two electron-withdrawing benzenesulfonyl groups, which make the sulfur atoms highly electrophilic.[2] This reactivity makes it an excellent sulfonating and dehydrating agent.

Sulfonylation Reactions

Benzenesulfonic anhydride is widely used for the sulfonylation of a variety of nucleophiles, such as alcohols and amines, to form sulfonate esters and sulfonamides, respectively. These products are often important intermediates in the synthesis of pharmaceuticals and agrochemicals.[2]

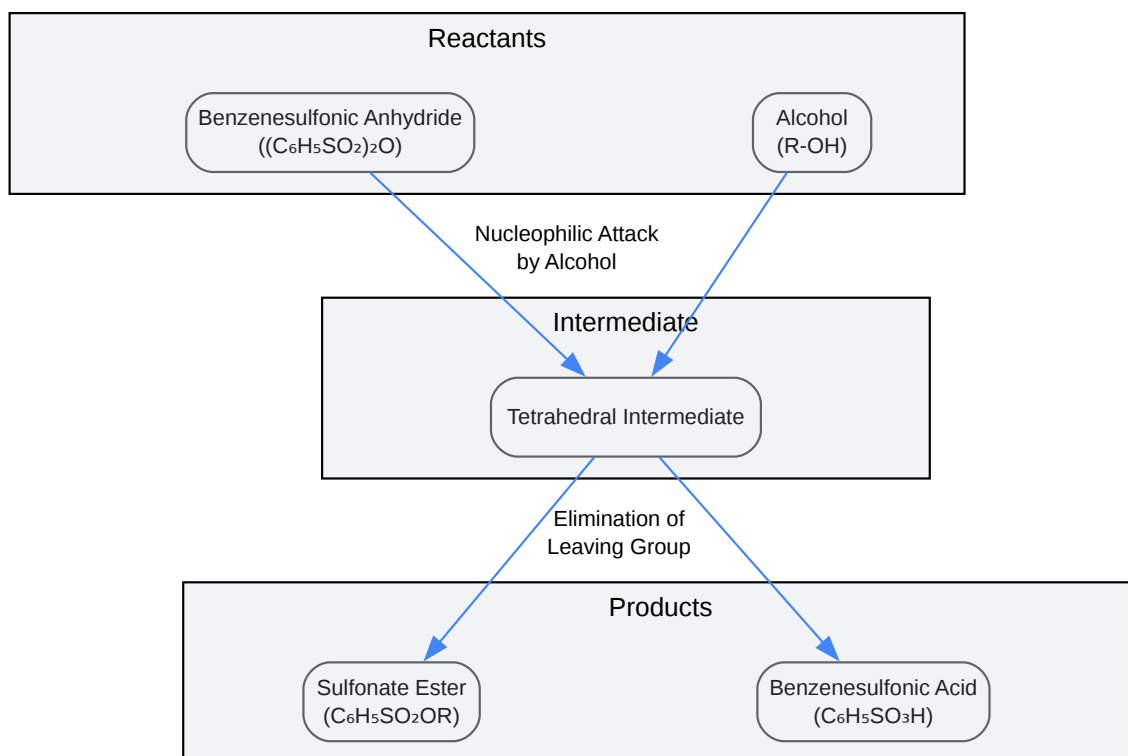
Reaction with Primary Amines: The reaction with primary amines proceeds via a nucleophilic acyl substitution mechanism to yield N-substituted sulfonamides.



[Click to download full resolution via product page](#)

General reaction pathway for the sulfonylation of a primary amine.

Reaction with Alcohols: Similarly, alcohols react with **benzenesulfonic anhydride** to form sulfonate esters. This reaction is a key step in many synthetic routes.



[Click to download full resolution via product page](#)

General reaction pathway for the sulfonylation of an alcohol.

Hydrolysis

Benzenesulfonic anhydride readily reacts with water in a hydrolysis reaction to form two equivalents of benzenesulfonic acid. This highlights its moisture sensitivity and the necessity of anhydrous conditions for its storage and use.

Spectral Data

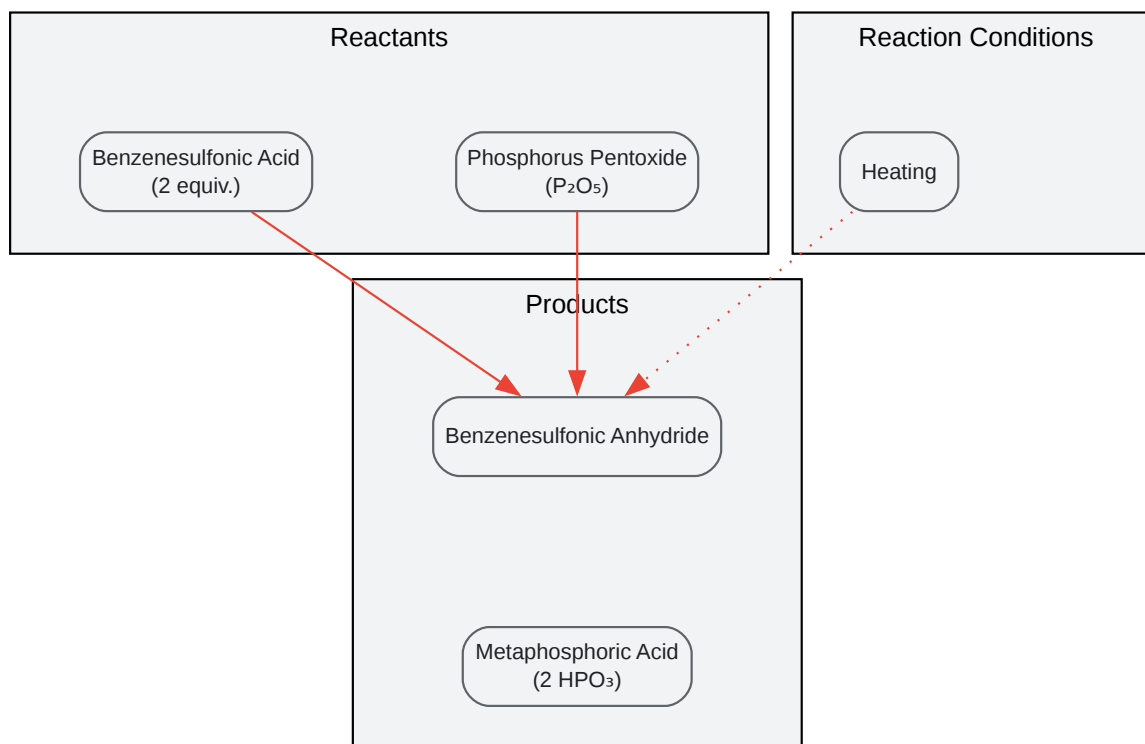
Experimental spectral data (IR, NMR, Mass Spectrometry) for **benzenesulfonic anhydride** is not readily available in the public domain. The following are theoretical expectations based on the structure of the molecule and data from related compounds.

- **Infrared (IR) Spectroscopy:** The IR spectrum is expected to show strong characteristic absorption bands for the sulfonyl group (S=O) stretches, typically in the regions of 1420-1300 cm^{-1} (asymmetric) and 1190-1140 cm^{-1} (symmetric). Additionally, the anhydride linkage (S-O-S) would likely exhibit characteristic absorptions.
- **^1H Nuclear Magnetic Resonance (^1H NMR) Spectroscopy:** The ^1H NMR spectrum is expected to show signals corresponding to the aromatic protons of the two benzene rings. These would likely appear as multiplets in the region of 7.0-8.0 ppm.^[2]
- **^{13}C Nuclear Magnetic Resonance (^{13}C NMR) Spectroscopy:** The ^{13}C NMR spectrum would display signals for the carbon atoms of the benzene rings.
- **Mass Spectrometry:** The mass spectrum would be expected to show a molecular ion peak corresponding to the molecular weight of the compound (298.33 g/mol), along with fragmentation patterns characteristic of the benzenesulfonyl moieties.

Experimental Protocols

Synthesis of Benzenesulfonic Anhydride

The most common method for the synthesis of **benzenesulfonic anhydride** is the dehydration of benzenesulfonic acid using a strong dehydrating agent such as phosphorus pentoxide (P_2O_5).^{[2][6]}



[Click to download full resolution via product page](#)

Synthesis of **benzenesulfonic anhydride** from benzenesulfonic acid.

Detailed Experimental Protocol:

This protocol is adapted from established literature procedures.[6]

- Preparation: In a round-bottom flask equipped with a mechanical stirrer and a reflux condenser, place anhydrous benzenesulfonic acid.
- Addition of Dehydrating Agent: While stirring, slowly add phosphorus pentoxide to the flask. An exothermic reaction may occur. To facilitate stirring and prevent the mixture from becoming too viscous, the phosphorus pentoxide can be mixed with an inert support like Celite.

- **Heating:** Heat the reaction mixture to 100 °C and maintain this temperature for approximately 5 hours to ensure the reaction goes to completion.
- **Extraction:** After cooling, the solid mass is treated with a suitable anhydrous organic solvent, such as 1,2-dichloroethane, and the mixture is refluxed for a short period.
- **Isolation:** The hot solution is filtered to remove the solid phosphorus-containing byproducts. The filtrate is then cooled to induce crystallization of the **benzenesulfonic anhydride**.
- **Purification:** The crude product can be further purified by recrystallization from a suitable solvent like diethyl ether or chloroform.^[6]

Determination of Physical Properties

Melting Point Determination:

The melting point of **benzenesulfonic anhydride** can be determined using a standard melting point apparatus. A small amount of the finely powdered, dry sample is packed into a capillary tube, which is then placed in the apparatus. The temperature is raised slowly (approximately 1-2 °C per minute) near the expected melting point, and the range from the first appearance of liquid to the complete melting of the solid is recorded.^[7]

Boiling Point Determination:

Due to the high boiling point of **benzenesulfonic anhydride**, its determination requires distillation under reduced pressure to prevent decomposition. A micro-distillation or a standard distillation setup suitable for high-boiling liquids under vacuum should be employed. The temperature at which the liquid boils and its vapor condenses at a specific reduced pressure is recorded as the boiling point.

Safety and Handling

Benzenesulfonic anhydride is a corrosive substance that can cause severe skin burns and eye damage.^[1] It is also moisture-sensitive and will react with water. Therefore, it should be handled with appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, in a well-ventilated fume hood. Store in a tightly sealed container under a dry, inert atmosphere.^[6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzenesulfonic Anhydride | C₁₂H₁₀O₅S₂ | CID 11335509 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Benzenesulfonic Anhydride | 512-35-6 | Benchchem [benchchem.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. researchgate.net [researchgate.net]
- 5. Benzenesulfonic acid - Wikipedia [en.wikipedia.org]
- 6. BENZENESULFONIC ANHYDRIDE | 512-35-6 [m.chemicalbook.com]
- 7. Shrinking of C–S bonds of organosulfonic acids in superacidic media—investigation of the protonation of methanesulfonic acid and benzenesulfonic acid ... - Dalton Transactions (RSC Publishing) DOI:10.1039/D5DT00864F [pubs.rsc.org]
- To cite this document: BenchChem. [Physical and chemical properties of benzenesulfonic anhydride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1280428#physical-and-chemical-properties-of-benzenesulfonic-anhydride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com